

Application of 5-Aminotetrazole in Gas Generants: A Detailed Overview for Researchers

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Compound of Interest

Compound Name: 5-Aminotetrazole

Cat. No.: B3426625

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5-Aminotetrazole (5-AT) has emerged as a critical component in the formulation of modern, azide-free gas generants, primarily for automotive airbag inflators and other pyrotechnic applications. Its high nitrogen content (82.3%), favorable thermal stability, and the production of environmentally benign nitrogen gas upon combustion make it an attractive alternative to toxic sodium azide. This document provides detailed application notes, experimental protocols, and performance data for researchers, scientists, and drug development professionals working with **5-aminotetrazole**-based gas generant compositions.

Core Principles and Formulations

5-Aminotetrazole serves as a high-energy fuel in gas generant compositions. When combined with an oxidizing agent, it undergoes rapid combustion to produce a large volume of gas, primarily nitrogen (N_2). The performance characteristics of the gas generant, such as burn rate, gas yield, and combustion temperature, are highly dependent on the choice of oxidizer, the fuel-to-oxidizer ratio, and the presence of any additives.

Common oxidizers used in conjunction with **5-aminotetrazole** include potassium nitrate (KNO_3), strontium nitrate ($Sr(NO_3)_2$), potassium perchlorate ($KClO_4$), and sodium periodate ($NaIO_4$).^{[1][2][3]} Metal oxides such as copper(II) oxide (CuO), iron(III) oxide (Fe_2O_3), and manganese dioxide (MnO_2) are often incorporated as catalysts or coolants to modify the burn rate and reduce the combustion temperature.^{[1][2][4]}

It is crucial to use substantially anhydrous **5-aminotetrazole** in gas generant formulations, as the hydrated form can lead to unacceptably low burning rates.^[5]

Performance Data of 5-Aminotetrazole Based Gas Generants

The following tables summarize key performance data from various studies on **5-aminotetrazole** gas generant compositions.

Fuel	Oxidizer(s)	Additive(s)	Fuel %	Oxidizer %	Additive %	Burn Rate (ips @ psi)	Combustion Temp. (K)	Max Pressure (MPa)	Gas Yield (moles/100g)	Reference
5-Aminotetrazole	Guandine Nitrate, KNO ₃ , Sr(N ₃) ₂	CuO	30-35	45-60	5-10	1.02 @ 1000	~2100	-	>2.85	[6]
Anhydrous 5-AT	CuO	-	21.24	54.72	-	0.935 @ 1103	1825	-	-	[5]
5-AT	KClO ₄	Fe ₂ O ₃ , MnO ₂	-	-	-	-	1466.07	1.79	-	[2]
5-ATN	KNO ₃	CuO	-	-	-	-	Lowered by CuO	-	-	[1][4]
5-ATN	Sr(N ₃) ₂	CuO	-	-	-	-	Lowered by CuO	-	-	[1][4]
5-AT	NaIO ₄	MoO ₃	40	60	5	-	-	-	-	[7]

Note: Data is compiled from various sources and experimental conditions may vary. Direct comparison between different studies should be made with caution. "ips" stands for inches per second.

Experimental Protocols

Preparation of 5-Aminotetrazole Gas Generant Compositions

This protocol describes the general procedure for preparing a **5-aminotetrazole**-based gas generant formulation.

Materials:

- Anhydrous **5-Aminotetrazole** (fuel)
- Selected Oxidizer(s) (e.g., KNO_3 , $\text{Sr}(\text{NO}_3)_2$)
- Selected Additive(s) (e.g., CuO , Fe_2O_3)
- Binder (optional, e.g., clay, silica)
- Anhydrous ethanol
- Planetary ball mill
- Drying oven
- Sieve (e.g., 180-mesh)
- Hydraulic press

Procedure:

- Milling of **5-Aminotetrazole**: Due to its tendency to form large crystals, raw **5-aminotetrazole** should be milled to a fine, uniform particle size. A common procedure involves mixing the 5-AT with anhydrous ethanol (e.g., in a 1:3 ratio) and grinding in a planetary ball mill for 24 hours at 150 rpm.[8]

- **Drying:** The milled 5-AT slurry is then dried in an oven to remove the ethanol. A typical drying process is 8 hours at a controlled temperature.[8]
- **Sieving:** The dried 5-AT is passed through a fine-mesh sieve (e.g., 180-mesh) to ensure a consistent particle size.[7][8]
- **Blending:** The finely powdered anhydrous **5-aminotetrazole** is then dry-blended with the desired oxidizer(s) and additive(s) in the predetermined weight percentages.
- **Slurry Formation (Optional but Recommended):** A water slurry of the blended composition can be prepared to ensure intimate mixing of the components.[5]
- **Drying of the Mixture:** The slurry is then dried in a vacuum oven at a controlled temperature (e.g., 150-170°F) until the moisture content is significantly reduced.[5]
- **Pellet Pressing:** The dried gas generant powder is then pressed into pellets of a specific density using a hydraulic press. For compositions that are difficult to press in their anhydrous form, pressing can be done while the material is still in a hydrated state, followed by a final drying step.[5]
- **Final Drying:** The pressed pellets are dried further (e.g., at 110°C for 12 hours) to ensure the **5-aminotetrazole** is in its substantially anhydrous form.[5]

Thermal Analysis of Gas Generant Compositions

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are essential for characterizing the thermal decomposition behavior and stability of the gas generant.

Instrumentation:

- Simultaneous Thermal Analyzer (TGA/DSC)

Procedure:

- A small sample of the gas generant composition (typically 1-2 mg) is placed in an alumina pan.[8]

- The sample is heated from room temperature to a final temperature (e.g., 800°C) at a controlled heating rate (e.g., 5, 10, 15, or 20°C/min).[8]
- The analysis is conducted under an inert atmosphere, typically a continuous flow of nitrogen gas (e.g., 100 ml/min).[8]
- The TGA curve will show the mass loss of the sample as a function of temperature, indicating the decomposition stages. The DSC curve will show the heat flow, indicating whether the decomposition processes are exothermic or endothermic.

Closed Vessel Combustion Test for Gas Generant Performance

This test is used to evaluate the gas generation performance, including the maximum pressure and rate of pressure rise, upon combustion in a confined volume.

Instrumentation:

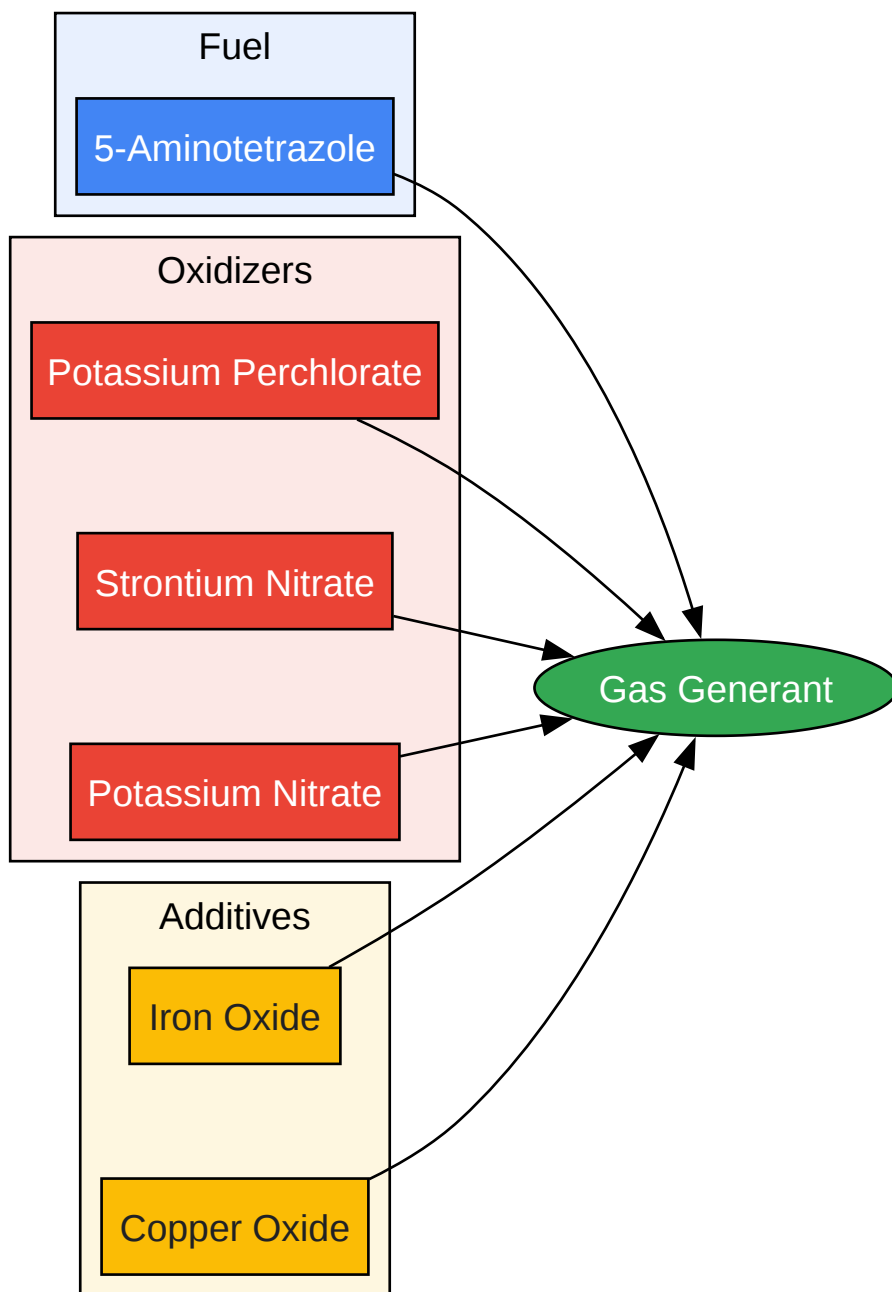
- Closed vessel (e.g., 4-liter chimney-type strand burner)[9]
- Ignition system
- Pressure transducer
- Data acquisition system

Procedure:

- A known mass of the gas generant pellets is placed inside the closed vessel.
- The vessel is sealed and pressurized to a specific initial pressure (e.g., 2 MPa), as some compositions may not ignite at lower pressures.[9]
- The gas generant is ignited using an appropriate ignition source.
- The pressure inside the vessel is recorded as a function of time using the pressure transducer and data acquisition system.

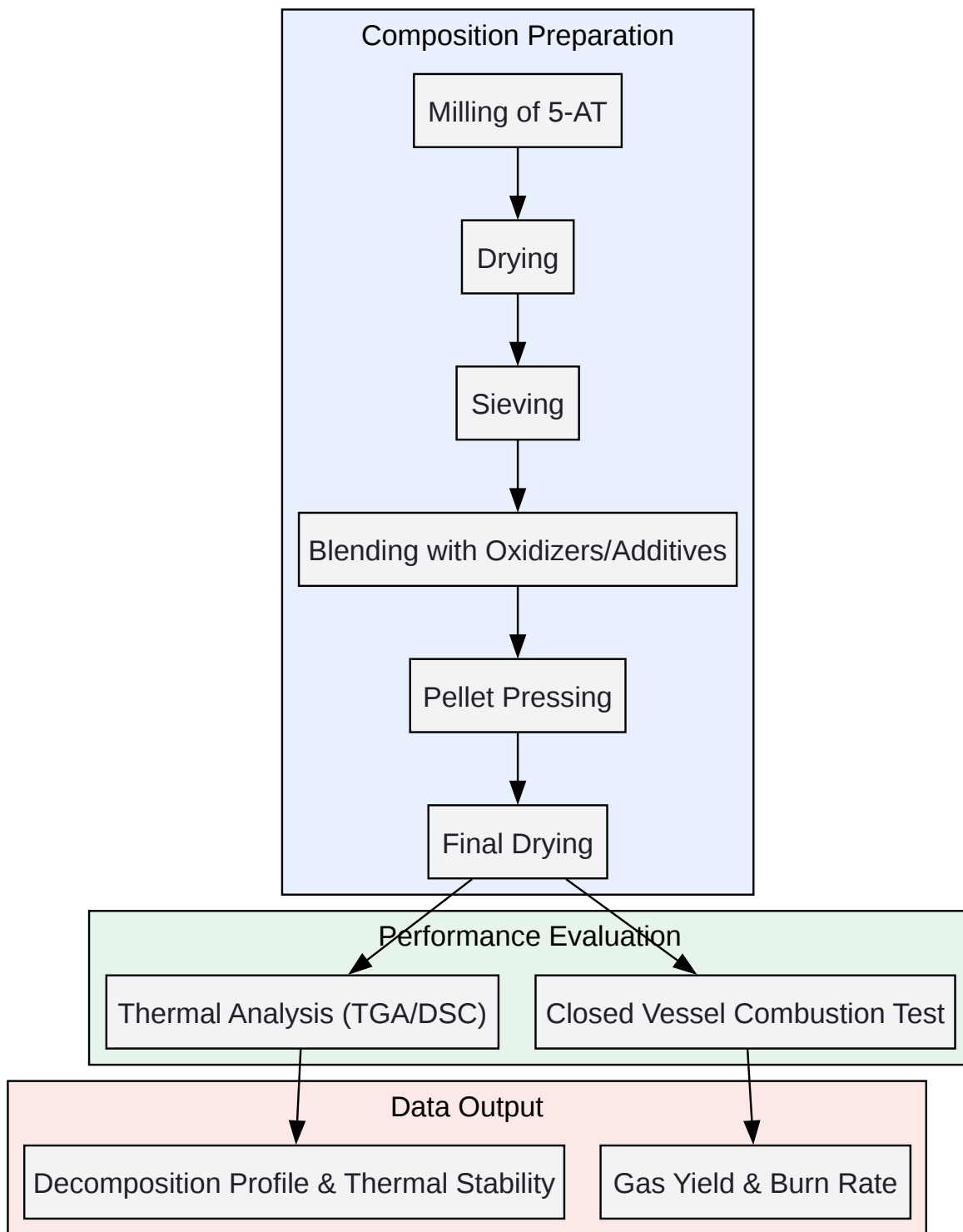
- The resulting pressure-time curve is analyzed to determine the maximum pressure reached and the rate of pressure rise, which are indicative of the gas yield and burn rate, respectively.

Visualizations



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Caption: Typical components of a **5-Aminotetrazole** based gas generant formulation.



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Caption: Experimental workflow for the preparation and evaluation of 5-AT gas generants.

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